

Essential Safety and Operational Guide for Handling Elsovaptan

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Compound of Interest

Compound Name: Elsovaptan

Cat. No.: B15602648



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For researchers, scientists, and drug development professionals, ensuring laboratory safety and procedural clarity is paramount. This document provides essential, immediate safety and logistical information for the handling of **Elsovaptan**, a potent and selective vasopressin V1a receptor antagonist. The following guidelines, data, and protocols are designed to be a preferred resource, fostering a culture of safety and precision in the laboratory.

Immediate Safety and Hazard Overview

Elsovaptan is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. All personnel must be thoroughly familiar with the hazards and safety procedures outlined in this guide and the corresponding Safety Data Sheet (SDS) before handling the compound.

Hazard Identification and Precautionary Measures

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Oral Toxicity	 alt text	Warning	H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P330: Rinse mouth.
Hazardous to the Aquatic Environment, Long-Term Hazard	 alt text	Warning	H410: Very toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage.

Physicochemical and Toxicity Data

A comprehensive understanding of **Elsovaptan**'s properties is critical for safe handling and experimental design. The following tables summarize key quantitative data.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₀ ClN ₅ O ₂	--INVALID-LINK--
Molecular Weight	385.85 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Melting Point	Not available	N/A
Solubility	To be determined in various solvents. Generally soluble in DMSO and ethanol.	--INVALID-LINK--

Toxicity Data

Endpoint	Value	Species	Route	Source
LD ₅₀ (Median Lethal Dose)	Not available	Not available	Oral	N/A

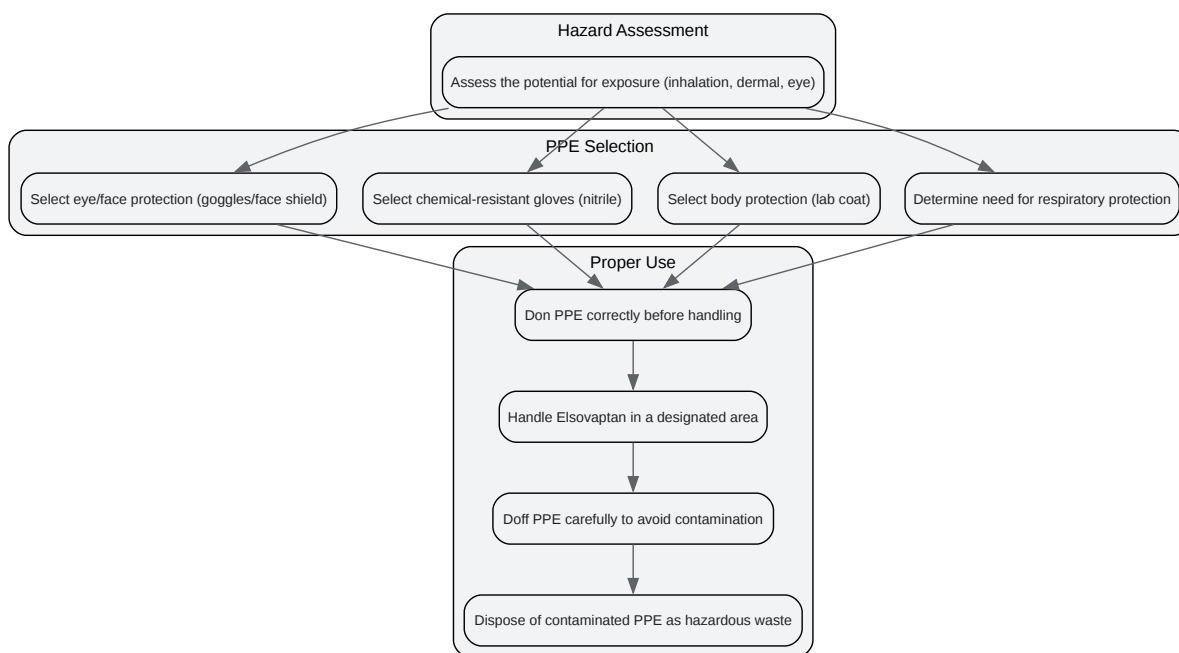
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Recommended PPE for Handling Elsovaptan

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles.
Hands	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed frequently, especially if contaminated.
Body	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be required for operations with a high potential for aerosol generation.	Consult your institution's Environmental Health and Safety (EHS) department for a full respiratory protection program if needed.

The following diagram outlines the logical workflow for selecting and using appropriate PPE when handling **Elsovaptan**.



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PPE Selection and Use Workflow

Operational Plans

Handling and Storage

- Handling: Handle **Elsovaptan** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Avoid generating dust.

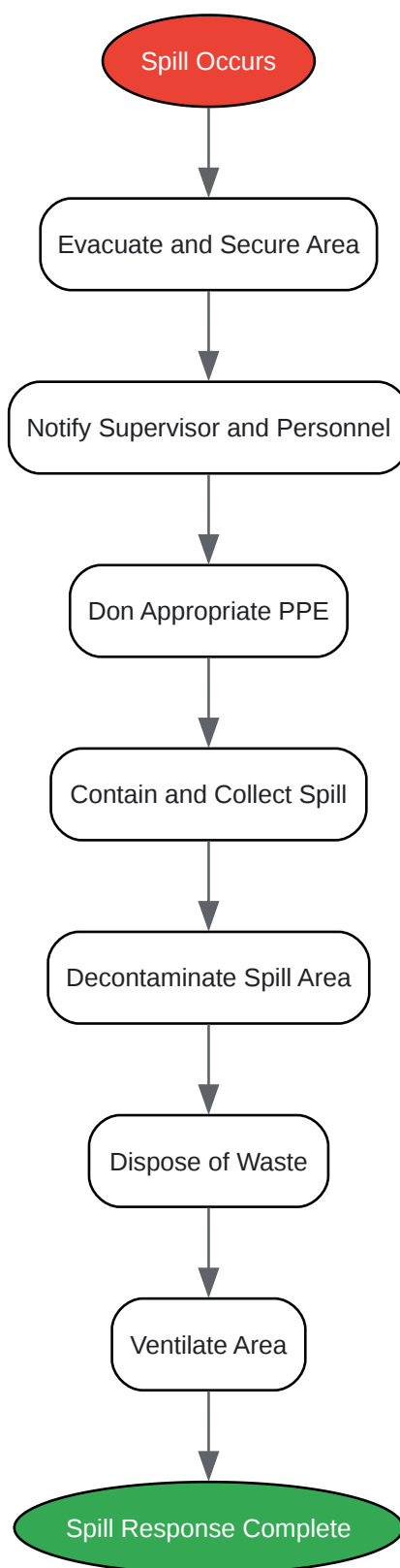
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place. Recommended short-term storage is at 0-4°C and long-term storage at -20°C.^[1]

Spill Response

In the event of a spill, follow these procedures immediately:

- **Evacuate and Secure:** Evacuate the immediate area and restrict access.
- **Inform Personnel:** Notify others in the vicinity and your laboratory supervisor.
- **Don PPE:** Wear appropriate PPE, including respiratory protection if the spill is large or generates dust.
- **Containment:** For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation. For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand) and then collect into a suitable container.
- **Decontamination:** Clean the spill area with a suitable solvent (e.g., soap and water), and collect all cleaning materials for disposal as hazardous waste.
- **Ventilation:** Ensure the area is well-ventilated after cleanup.

The following flowchart illustrates the spill response procedure.



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Elsovaptan Spill Response Plan

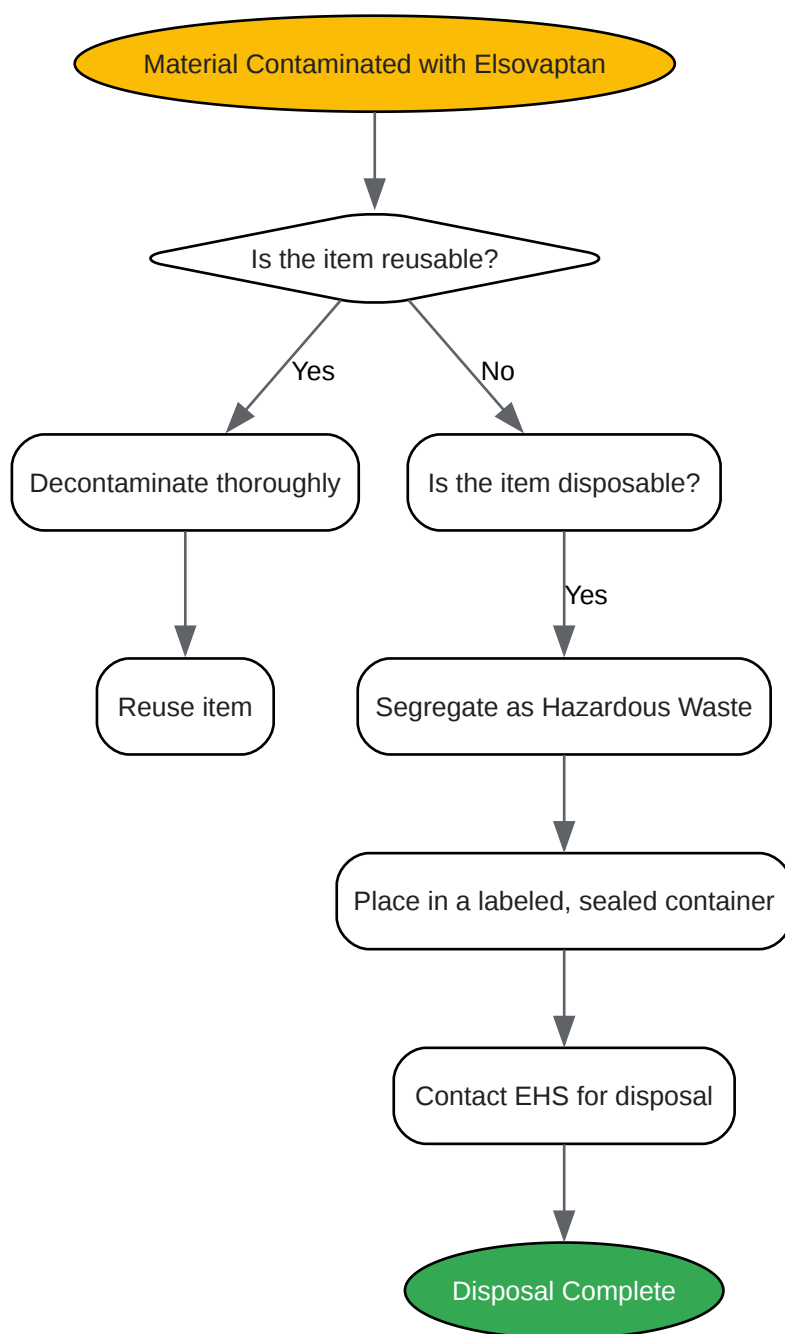
Disposal Plan

Proper disposal of **Elsovaptan** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol

- Segregation: All waste contaminated with **Elsovaptan**, including unused product, empty containers, and disposable PPE, must be segregated from other laboratory waste streams.
- Containerization: Collect all **Elsovaptan** waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the full chemical name "**Elsovaptan**" and the associated hazards (e.g., "Toxic," "Harmful if Swallowed").
- Disposal: Dispose of the hazardous waste through your institution's EHS department in accordance with all local, state, and federal regulations. Do not dispose of **Elsovaptan** down the drain or in the regular trash.

The disposal decision-making process is outlined below.



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Elsovaptan Waste Disposal Workflow

Experimental Protocols

While a specific, detailed experimental protocol for **Elsovaptan** is not publicly available, the following general protocol for a Vasopressin V1a Receptor Binding Assay can be adapted. Researchers must optimize and validate this protocol for their specific experimental conditions.

General Vasopressin V1a Receptor Competition Binding Assay

Objective: To determine the binding affinity of **Elsovaptan** for the vasopressin V1a receptor.

Materials:

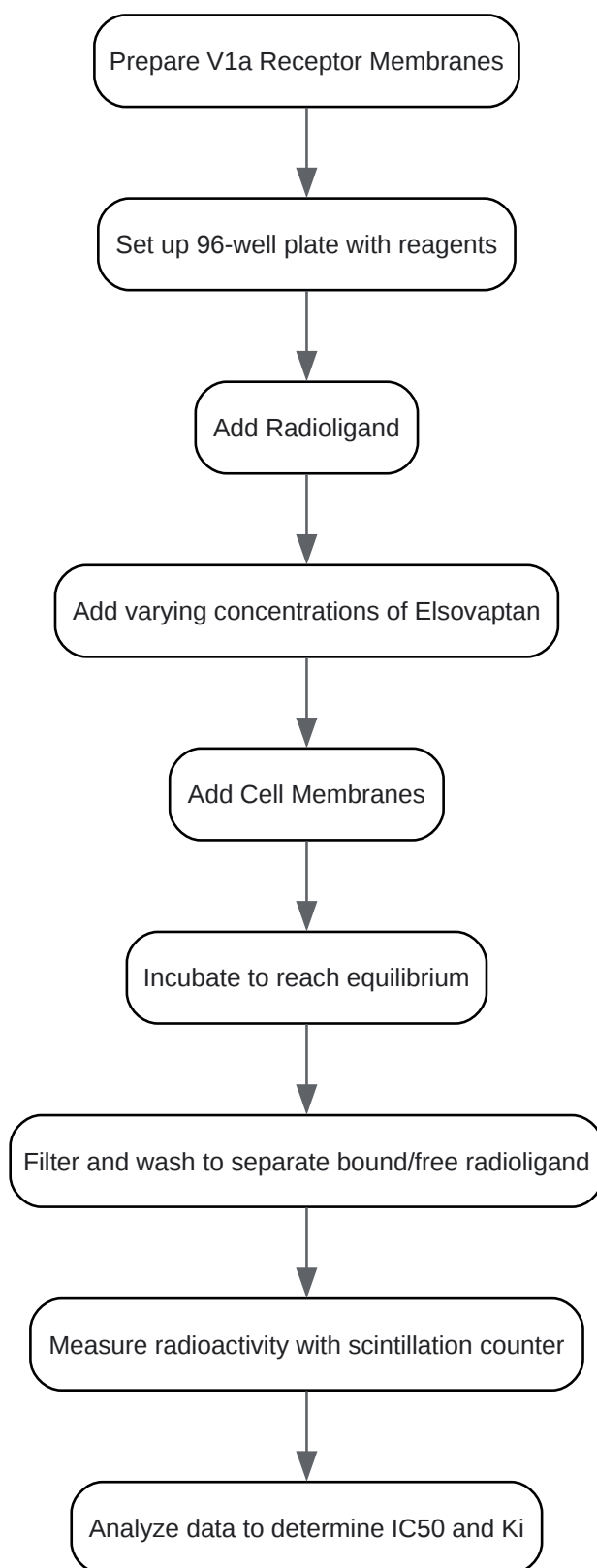
- HEK-293 cells expressing human recombinant vasopressin V1a receptors.[\[2\]](#)
- Radioligand (e.g., [³H]-Arginine Vasopressin).
- **Elsovaptan** (test compound).
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, with appropriate additives).
- Wash Buffer.
- Scintillation fluid.
- 96-well plates.
- Filtration apparatus.
- Scintillation counter.

Methodology:

- Membrane Preparation: Prepare cell membranes from HEK-293 cells expressing the V1a receptor.
- Assay Setup: In a 96-well plate, add in the following order:
 - Assay Buffer.
 - A fixed concentration of radioligand.
 - Varying concentrations of **Elsovaptan** (or buffer for total binding, and a saturating concentration of a known V1a antagonist for non-specific binding).

- Cell membrane preparation.
- Incubation: Incubate the plate at a specified temperature (e.g., 25°C) for a sufficient time to reach equilibrium (e.g., 120 minutes).^[2]
- Filtration: Rapidly filter the contents of each well through a glass fiber filter to separate bound from free radioligand.
- Washing: Wash the filters with ice-cold Wash Buffer to remove any non-specifically bound radioligand.
- Scintillation Counting: Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a scintillation counter.
- Data Analysis: Determine the concentration of **Elsovaptan** that inhibits 50% of the specific binding of the radioligand (IC_{50}). Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation.

The following diagram outlines the workflow for this binding assay.



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V1a Receptor Competition Binding Assay Workflow

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References

- 1. medkoo.com [medkoo.com]
- 2. Discovery and evaluation of a novel 18F-labeled vasopressin 1a receptor PET ligand with peripheral binding specificity - PMC [pmc.ncbi.nlm.nih.gov]
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